

comparison indocyanine green dicarbocyanine iodide

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Compound Focus: 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

Cat. No.: S1515119

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Indocyanine Green (ICG) Profile

Aspect	Description
Chemical Classification	Tricarbocyanine dye (a type of dicarbocyanine) [1] [2] [3]
IUPAC Name	Sodium 4-[2-[(1E,3E,5E,7Z)-7-[1,1-dimethyl-3-(4-sulfonatobutyl)benzo[e]indol-2-ylidene]hepta-1,3,5-trienyl]-1,1-dimethylbenzo[e]indol-3-ium-3-yl]butane-1-sulfonate [4]
Molecular Formula	$C_{43}H_{47}N_2NaO_6S_2$ [5] [4] [3]
Molecular Weight	774.96 g/mol [5] [4]
Physical Form	Sterile, lyophilized green powder [5]
Solubility	Water-soluble [2] [3]
Optical Properties	Peak absorption: ~800-805 nm (in blood); Peak emission: ~830-835 nm (in blood) [5] [2] [3]
Protein Binding	Very high (~98%) to plasma proteins, primarily albumin [5] [4] [3]

Aspect	Description
Mechanism of Action	After injection, it binds to plasma proteins. When illuminated with near-infrared (NIR) light, it absorbs and emits fluorescence, allowing visualization of vasculature, blood flow, and specific tissues. [5] [6]
Pharmacokinetics	Rapidly taken up by the liver and excreted entirely into the bile without metabolism. Half-life: 150-180 seconds. [5] [4] [3]

| **Primary Medical Uses** | - Ophthalmic angiography (visualizing choroidal blood vessels) [6]

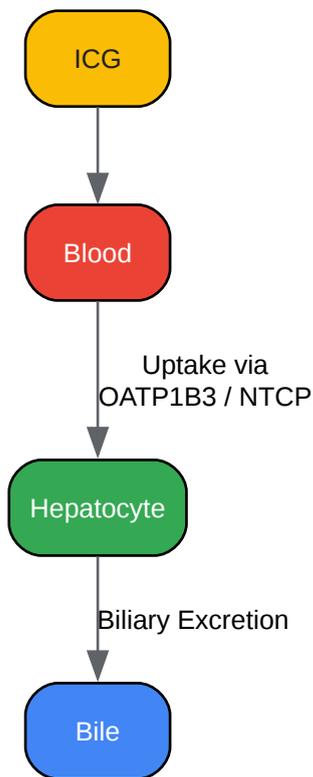
- Determining hepatic function and liver blood flow [2] [3]
- Intraoperative imaging: visualizing bile ducts, assessing tissue perfusion, lymphatic mapping, and tumor identification [2] [7] [8] | | **Toxicity (LD₅₀)** | Mouse: 60 mg/kg (IV); Rat: 87 mg/kg (IV) [3] | | **Side Effects** | Generally safe; rare side effects can include nausea, vomiting, or allergic reactions. Severe reactions like anaphylaxis are very rare. [4] |

Experimental Insights into ICG

For researchers, the methodology behind ICG's applications is critical. Here are details on key experimental protocols and mechanisms cited in the literature.

Hepatic Uptake Mechanism

ICG's uptake by the liver is a key property for both liver function tests and its clearance. The process involves specific transporters on hepatocytes, as illustrated below.



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This diagram illustrates the cellular uptake and excretion pathway of ICG in the liver [2].

Example Protocol: Fluorescence-Guided Cholecystectomy

A 2025 study detailed a protocol for using ICG to visualize the extrahepatic bile ducts during laparoscopic cholecystectomy to prevent bile duct injury [7].

- **ICG Preparation:** A 25 mg vial of ICG powder was reconstituted with sterile water to create stock and working solutions of varying concentrations (0.25 mg/ml, 0.50 mg/ml, 1.00 mg/ml) [7].
- **Dosing & Administration:** Patients were randomly assigned to receive an intravenous injection of **0.25 mg, 0.50 mg, 1.00 mg, or 2.50 mg of ICG** between 0.5 to 3 hours before surgery [7].
- **Imaging & Analysis:** During surgery, a near-infrared fluorescence laparoscope was used. The fluorescence intensity at the junction of the cystic and common bile ducts was measured and compared to the background liver intensity using software like ImageJ. The optimal dose was found to be **0.25 mg**, providing the best contrast by minimizing liver background fluorescence [7].

How to Proceed with Your Comparison

The term "dicarbocyanine iodide" may refer to a broad chemical class rather than a single, specific drug. To build your comparison guide, I suggest the following steps:

- **Clarify the Comparator:** Determine if "Dicarbocyanine Iodide" refers to a specific compound (e.g., a research chemical with a specific brand or catalog number) or is being used as a general term for the dye class.
- **Refine Your Search:** Use specialized scientific databases like **PubMed, SciFinder, or Google Scholar** to search for the specific compound. Using its **CAS Number** (if known) will yield the most precise results.
- **Explore other NIR Dyes:** For a meaningful comparison, you could contrast ICG with other FDA-approved or experimental NIR dyes, such as **Methylene Blue** or newly developed cyanine-based probes.

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References

1. [sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical...](https://www.sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical-science/dicarbocyanine-iodide) [sciencedirect.com]
2. (ICG), a US Food and Drug Administration... Indocyanine green [journals.lww.com]
3. : Uses, Interactions, Mechanism... | DrugBank Online Indocyanine green [go.drugbank.com]
4. - Wikipedia Indocyanine green [en.wikipedia.org]
5. : Package Insert / Prescribing Information Indocyanine Green [drugs.com]
6. Angiography - EyeWiki Indocyanine Green [eyewiki.org]
7. analysis of Comparative dosages for optimal... indocyanine green [pmc.ncbi.nlm.nih.gov]
8. Opportunities and challenges of indocyanine in gastrointestinal... green [cancer-nano.biomedcentral.com]

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